

Discovery and isolation of Banksialactone A from *Aspergillus banksianus*.

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Compound of Interest

Compound Name: *Banksialactone A*

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Discovery and Isolation of Banksialactone A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **Banksialactone A**, a major secondary metabolite produced by the fungus *Aspergillus banksianus*. The document details the experimental protocols for its extraction, purification, and structural elucidation, and presents its biological activity.

Introduction

Banksialactone A is an isochromanone derivative isolated from the Australian fungus *Aspergillus banksianus*.^{[1][2]} As a significant component of the fungus's secondary metabolite profile, it serves as a key molecule for understanding the biosynthesis of a range of related compounds, including several unprecedented biosynthetic hybrids.^{[2][3]} This guide offers a comprehensive resource for researchers interested in the natural product chemistry and potential therapeutic applications of **Banksialactone A** and its analogues.

Fungal Cultivation and Metabolite Production

The production of **Banksialactone A** is achieved through the cultivation of *Aspergillus banksianus*. The following table summarizes the key parameters for the fungal culture.

Parameter	Description
Organism	Aspergillus banksianus
Culture Medium	Solid rice medium
Incubation Time	28 days
Temperature	Room temperature
Conditions	Static culture

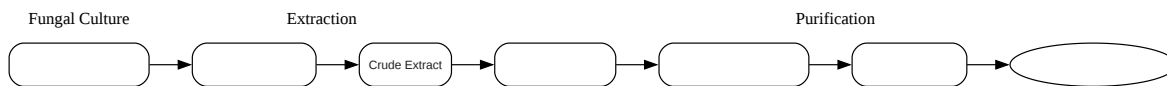
Extraction and Isolation of Banksialactone A

The isolation of **Banksialactone A** from the fungal culture involves a multi-step process of extraction and chromatographic purification.^[2]

Experimental Protocol

- **Extraction:** The fermented rice solid medium and mycelia are extracted three times with methanol (MeOH). The resulting extracts are combined and concentrated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in distilled water and subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatographic Purification:** The fraction containing **Banksialactone A** is further purified using a combination of chromatographic techniques, such as column chromatography on silica gel and preparative High-Performance Liquid Chromatography (HPLC), to yield pure **Banksialactone A**.

The following diagram illustrates the general workflow for the extraction and isolation of **Banksialactone A**.



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Extraction and Isolation Workflow for **Banksialactone A**.

Structural Elucidation

The chemical structure of **Banksialactone A** was determined through extensive spectroscopic analysis.

Spectroscopic Data

The following tables summarize the key spectroscopic data used for the structural elucidation of **Banksialactone A**.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Banksialactone A** (in CDCl_3)

Position	δC (ppm)	δH (ppm, mult., J in Hz)
1	169.5	4.65, m
3	77.9	
4	33.9	2.95, dd (16.5, 3.5); 2.85, dd (16.5, 11.5)
4a	138.9	6.85, d (8.5)
5	116.3	
6	136.7	7.50, t (8.0)
7	129.1	7.05, d (7.5)
8	118.2	1.55, d (6.5)
8a	149.8	
3-CH ₃	20.8	10.8, s
8-OH	10.8, s	

Table 2: High-Resolution Mass Spectrometry Data for **Banksialactone A**

Ion	Calculated m/z	Found m/z
[M+H] ⁺	193.0808	193.0807

Biological Activity

Banksialactone A and its derivatives have been evaluated for their biological activities.

Cytotoxicity Assays

The cytotoxic and antibiotic activities of **Banksialactone A** and related compounds were tested. While **Banksialactone A** itself did not show significant activity, some of its biosynthetic hybrid derivatives displayed weak cytotoxic and antibiotic properties.[\[2\]](#)[\[4\]](#)

The general workflow for assessing cytotoxicity is depicted below.



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General Workflow for in vitro Cytotoxicity Assays.

Conclusion

This technical guide provides a detailed overview of the discovery and isolation of **Banksialactone A** from *Aspergillus banksianus*. The methodologies and data presented herein serve as a valuable resource for natural product chemists, pharmacologists, and drug discovery scientists interested in this class of compounds. Further investigation into the biological activities of **Banksialactone A** and its derivatives may unveil novel therapeutic applications.

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